

Application Notes and Protocols for 2-(Pentyloxy)ethanol in Material Science

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Compound of Interest

Compound Name: 2-(Pentyloxy)ethanol

Cat. No.: B1594470

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Abstract

2-(Pentyloxy)ethanol, a member of the glycol ether family, is a chemical compound with potential yet largely unexplored applications in material science. Its amphiphilic molecular structure, featuring a hydrophilic hydroxyl group and a hydrophobic pentyloxy group, suggests its utility as a solvent and coalescing agent. This document summarizes the known physicochemical properties of **2-(Pentyloxy)ethanol**, proposes potential applications in coatings and nanoparticle synthesis based on the performance of analogous compounds, and provides generalized protocols for its evaluation. Due to a notable lack of specific experimental data in the current scientific literature, this document also highlights key research gaps and suggests avenues for future investigation.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **2-(Pentyloxy)ethanol** is fundamental to exploring its potential in material science. While experimental data is sparse, computational models provide valuable predictions.

Table 1: Computed Physicochemical Properties of **2-(Pentyloxy)ethanol**

Property	Value	Unit	Source
Molecular Weight	132.20	g/mol	[1]
Molecular Formula	C ₇ H ₁₆ O ₂	-	[1]
XLogP3	1.3	-	[1]
Hydrogen Bond Donor Count	1	-	[1]
Hydrogen Bond Acceptor Count	2	-	[1]
Rotatable Bond Count	5	-	[1]
Topological Polar Surface Area	29.5	Å ²	[1]
Heavy Atom Count	9	-	[1]
Standard Gibbs Free Energy of Formation (ΔfG°)	-233.76	kJ/mol	[2]
Enthalpy of Formation at Standard Conditions (ΔfH°gas)	-472.26	kJ/mol	[2]

Note: The majority of the available data on the physicochemical properties of **2-(Pentyloxy)ethanol** is based on computational estimations rather than experimental determination[3].

Potential Applications in Material Science

Based on its chemical structure and the known applications of other glycol ethers, **2-(Pentyloxy)ethanol** has potential utility in the following areas:

Coalescing Agent in Coatings and Films

As a coalescing agent, **2-(Pentyloxy)ethanol** can facilitate the formation of a continuous film as latex-based paints and coatings cure. Its amphiphilic nature allows it to be an effective solvent for a variety of resins and pigments[3]. The pentyloxy group provides hydrophobicity that can aid in the dissolution of polymer binders, while the hydroxyl group ensures some degree of water miscibility, making it suitable for aqueous formulations.

Solvent in Material Synthesis

The dual polarity of **2-(Pentyloxy)ethanol** suggests its potential as a versatile solvent in the synthesis of polymers and nanoparticles. While ethanol is commonly used in nanoparticle synthesis as a solvent and reducing agent[4][5][6], the longer alkyl chain of **2-(pentyloxy)ethanol** could offer different solubility characteristics and reaction kinetics.

Experimental Protocols (Generalized)

The following are generalized protocols for evaluating **2-(Pentyloxy)ethanol** in potential material science applications. These are intended as a starting point for experimental design, and specific parameters will need to be optimized for individual formulations and systems.

Protocol for Evaluating 2-(Pentyloxy)ethanol as a Coalescing Agent in a Latex Coating

Objective: To determine the effectiveness of **2-(Pentyloxy)ethanol** as a coalescing agent in a model latex paint formulation by measuring the Minimum Film Formation Temperature (MFFT).

Materials:

- Latex emulsion (e.g., acrylic, vinyl acrylic)
- **2-(Pentyloxy)ethanol**
- Deionized water
- Pigment dispersion (e.g., TiO₂)
- Defoamer
- Thickener

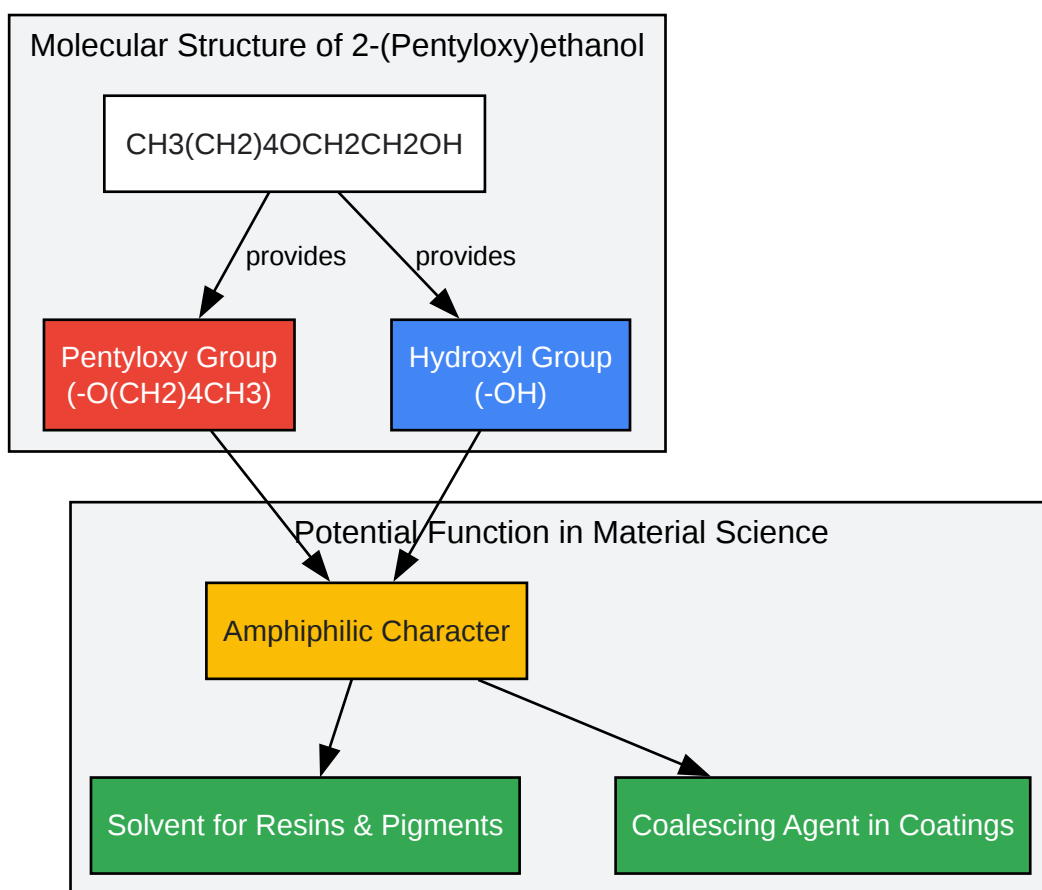
- MFFT bar apparatus
- Drawdown bar

Procedure:

- Formulation Preparation: Prepare a base latex paint formulation without a coalescing agent.
- Addition of Coalescing Agent: Create a series of formulations with varying concentrations of **2-(Pentyloxy)ethanol** (e.g., 1%, 2%, 3%, 4%, 5% by weight of latex solids).
- Homogenization: Thoroughly mix each formulation to ensure uniform distribution of the coalescing agent.
- MFFT Determination: a. Place the MFFT bar on a level surface and activate the temperature gradient. b. Apply a thin film of each formulation across the temperature gradient of the MFFT bar using a drawdown bar. c. Allow the film to dry. d. Observe the film for the point at which it transitions from a cracked, cloudy film to a clear, continuous film. This temperature is the MFFT.
- Data Analysis: Record the MFFT for each concentration of **2-(Pentyloxy)ethanol**. A lower MFFT indicates more effective coalescence.

Visualizations

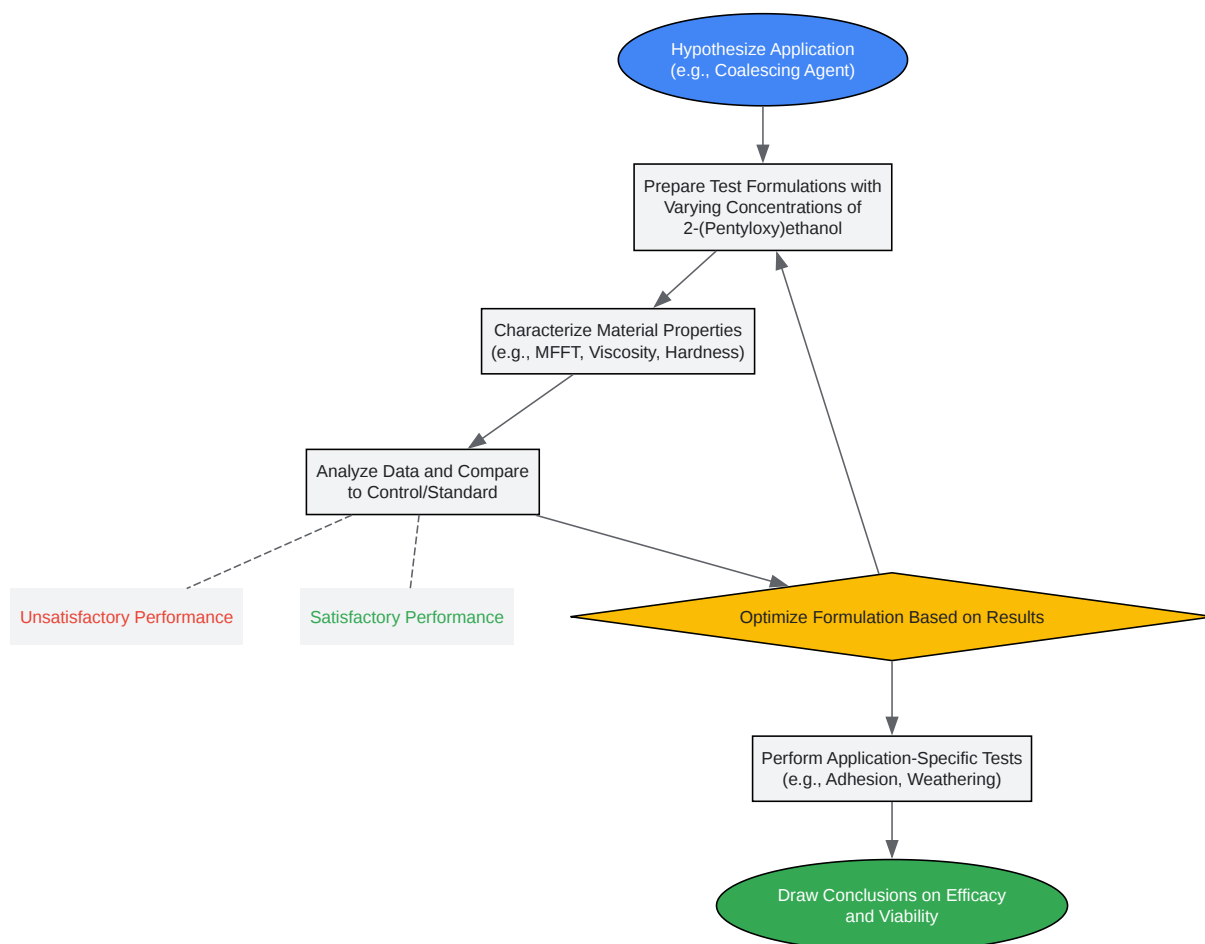
Logical Relationship of Structure to Function



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Caption: Logical diagram illustrating how the molecular structure of **2-(Pentyloxy)ethanol** leads to its potential functions in material science.

Experimental Workflow for Evaluation



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Caption: A generalized experimental workflow for the evaluation of **2-(Pentyloxy)ethanol** in a material science application.

Research Gaps and Future Directions

The material science community would benefit from further research into **2-(Pentyloxy)ethanol**. Key research gaps include:

- **Experimental Physicochemical Data:** There is a pressing need for experimentally determined values for fundamental properties such as boiling point, vapor pressure, and water solubility to validate computational models[3].

- Performance in Coatings: Detailed studies are required to quantify the performance of **2-(Pentyloxy)ethanol** as a coalescing agent in various latex formulations, comparing its efficiency to industry-standard coalescents.
- Nanoparticle Synthesis: Investigation into its role as a solvent, stabilizer, or reducing agent in the synthesis of different types of nanoparticles could reveal novel synthetic routes.
- Toxicity and Environmental Impact: Comprehensive ecotoxicological data is necessary to assess the environmental, health, and safety profile of **2-(Pentyloxy)ethanol** for any large-scale application[3].

Conclusion

While specific, documented applications of **2-(Pentyloxy)ethanol** in material science are currently limited, its chemical properties strongly suggest its potential as a valuable solvent and coalescing agent. The protocols and workflows presented here provide a framework for researchers to systematically investigate this compound and potentially unlock new applications in coatings, films, and advanced material synthesis. Further experimental validation of its properties and performance is crucial for its adoption in industrial and research settings.

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